

N-Nitroso-Esmolol Reference Standard: A Technical Guide

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Compound of Interest

Compound Name: *N-nitroso-esmolol*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the **N-nitroso-esmolol** reference standard, a critical component in the quality control and safety assessment of the widely used beta-blocker, esmolol. The emergence of nitrosamine impurities as a significant concern in pharmaceuticals necessitates a thorough understanding of their corresponding reference standards. This document outlines the available data on **N-nitroso-esmolol**, including its chemical properties, analytical methodologies for its detection and quantification, and insights into its potential toxicological pathways.

Physicochemical Properties and Identification

N-nitroso-esmolol is the N-nitroso derivative of esmolol, a cardioselective beta-1 adrenergic receptor antagonist.^[1] As a nitrosamine drug substance-related impurity (NDSRI), its presence in esmolol drug products is strictly monitored by regulatory agencies. The availability of a high-purity reference standard is essential for accurate analytical measurements.

A number of suppliers offer **N-nitroso-esmolol** reference standards, often accompanied by a Certificate of Analysis (COA) detailing the material's identity and purity. While batch-specific data varies, a summary of typical specifications is presented in Table 1.

Table 1: Physicochemical and Analytical Data for **N-Nitroso-Esmolol** Reference Standard

Parameter	Typical Specification/Value	Analytical Method
Chemical Name	Methyl 3-(4-(2-hydroxy-3-(isopropyl(nitroso)amino)propoxy)phenyl)propanoate	-
Molecular Formula	C ₁₆ H ₂₄ N ₂ O ₅	Mass Spectrometry
Molecular Weight	324.38 g/mol	Mass Spectrometry
Appearance	Off-white to pale yellow solid	Visual Inspection
Solubility	Soluble in methanol, acetonitrile, DMSO	-
Purity (by HPLC)	≥95%	High-Performance Liquid Chromatography (HPLC)
Identification	Conforms to structure	¹ H-NMR, Mass Spectrometry, Infrared Spectroscopy (IR)
Storage	2-8°C, protected from light	-

Data compiled from sample Certificates of Analysis and product information from various suppliers.[\[2\]](#)[\[3\]](#)[\[4\]](#)

Analytical Methodologies and Experimental Protocols

The accurate quantification of **N-nitroso-esmolol** at trace levels requires highly sensitive and specific analytical methods. Liquid chromatography coupled with mass spectrometry (LC-MS) is the technique of choice for the analysis of nitrosamine impurities. While a specific validated method for **N-nitroso-esmolol** is not publicly available, protocols for the analysis of structurally similar nitrosamines, such as N-nitroso-propranolol, provide a strong basis for method development.

Example Protocol: LC-MS/MS Analysis of N-Nitroso-Esmolol

This hypothetical protocol is based on established methods for related nitrosamine impurities. [\[5\]](#)

Objective: To detect and quantify **N-nitroso-esmolol** in a drug substance or product matrix.

Instrumentation:

- Ultra-High-Performance Liquid Chromatography (UHPLC) system
- Tandem Mass Spectrometer (MS/MS) with an electrospray ionization (ESI) source

Chromatographic Conditions:

- Column: A reverse-phase C18 column (e.g., 2.1 x 50 mm, 1.8 μ m) is suitable for separating the polar **N-nitroso-esmolol** from the drug substance.
- Mobile Phase A: 0.1% Formic acid in water
- Mobile Phase B: 0.1% Formic acid in methanol or acetonitrile
- Gradient: A typical gradient would start with a high percentage of Mobile Phase A, ramping up to a high percentage of Mobile Phase B to elute the analyte, followed by a re-equilibration step.
- Flow Rate: 0.3 - 0.5 mL/min
- Column Temperature: 40°C
- Injection Volume: 1 - 5 μ L

Mass Spectrometry Conditions:

- Ionization Mode: Positive Electrospray Ionization (ESI+)

- Multiple Reaction Monitoring (MRM) Transitions: Specific precursor-to-product ion transitions for **N-nitroso-esmolol** would need to be determined by infusing a solution of the reference standard. For **N-nitroso-esmolol** (M+H)⁺ with m/z 325.17, potential product ions could be monitored.
- Source Parameters: Parameters such as capillary voltage, source temperature, and gas flows should be optimized for maximum sensitivity.

Sample Preparation:

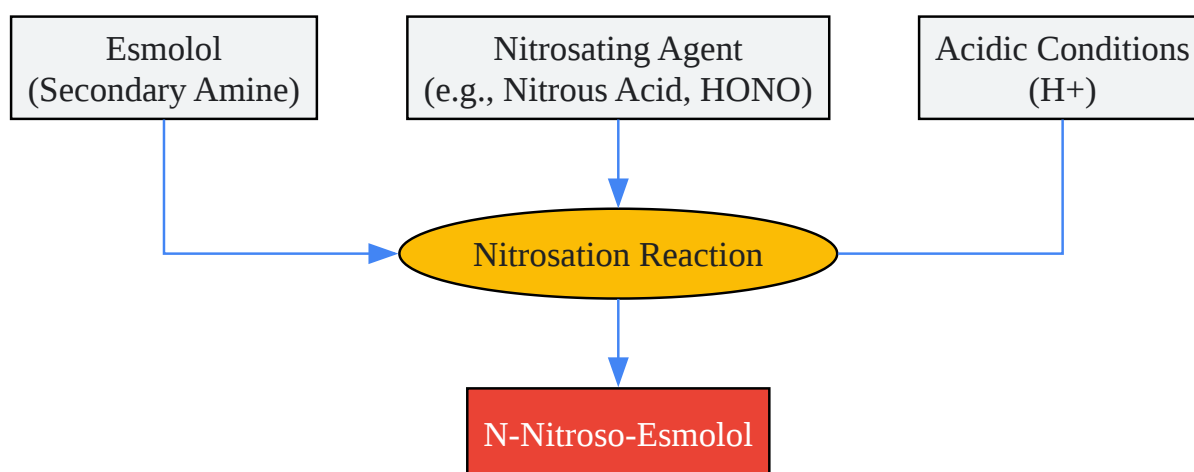
- Accurately weigh the esmolol drug substance or crushed tablets.
- Dissolve and extract with a suitable solvent (e.g., methanol or a mixture of methanol and water).
- Vortex and sonicate to ensure complete dissolution and extraction.
- Centrifuge to pellet any undissolved excipients.
- Filter the supernatant through a 0.22 µm filter into an LC vial.

Quantification: Quantification is achieved by comparing the peak area of **N-nitroso-esmolol** in the sample to a calibration curve generated from serial dilutions of the **N-nitroso-esmolol** reference standard.

Formation and Toxicological Considerations

Formation Pathway of N-Nitroso-Esmolol

N-nitroso-esmolol is formed from the reaction of the secondary amine moiety in the esmolol molecule with a nitrosating agent, typically under acidic conditions.^{[1][6]} The presence of residual nitrites in excipients or from other sources can lead to the formation of this impurity during the manufacturing process or upon storage.



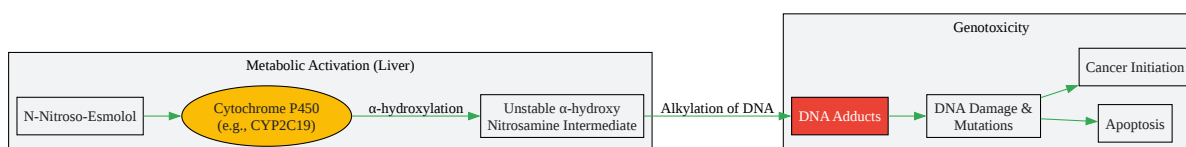
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Figure 1. Formation of **N-Nitroso-Esmolol**.

Potential Toxicological Signaling Pathway

While specific toxicological studies on **N-nitroso-esmolol** are not widely published, the genotoxic and mutagenic properties of other N-nitroso beta-blockers, such as N-nitroso-propranolol, have been investigated.[7][8][9] These studies indicate that N-nitrosamines require metabolic activation to exert their carcinogenic effects. This activation is primarily carried out by cytochrome P450 (CYP) enzymes in the liver.[7]

The proposed toxicological pathway involves the metabolic activation of **N-nitroso-esmolol** to an unstable intermediate that can then form DNA adducts, leading to mutations and potentially cancer.



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